

Application Notes and Protocols for Iadademstat Dihydrochloride Cell-Based Assays

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Compound of Interest

Compound Name: *Iadademstat dihydrochloride*

Cat. No.: *B609777*

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Introduction

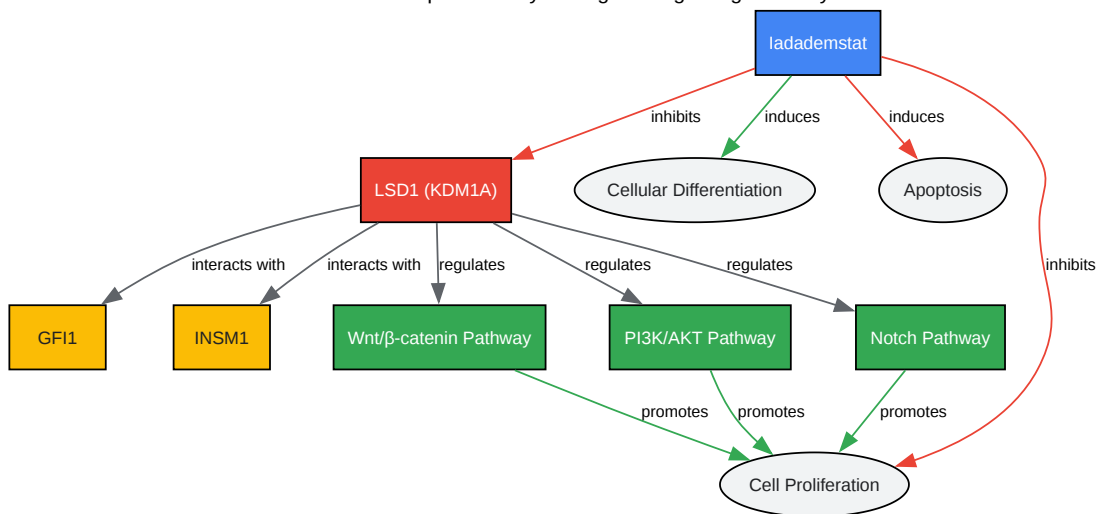
Iadademstat dihydrochloride (ORY-1001) is a potent, selective, and irreversible inhibitor of the epigenetic enzyme Lysine-Specific Demethylase 1 (LSD1/KDM1A).[1][2] LSD1 is a key regulator of chromatin structure and gene expression and is frequently overexpressed in various cancers, playing a crucial role in tumor progression and maintenance of a cancer stem cell phenotype.[2] Iadademstat exerts its therapeutic effects not only by inhibiting the catalytic demethylase activity of LSD1 but also by disrupting its scaffolding function within oncogenic protein complexes.[3] These application notes provide detailed protocols for cell-based assays to evaluate the efficacy and mechanism of action of Iadademstat in cancer cell lines.

Mechanism of Action

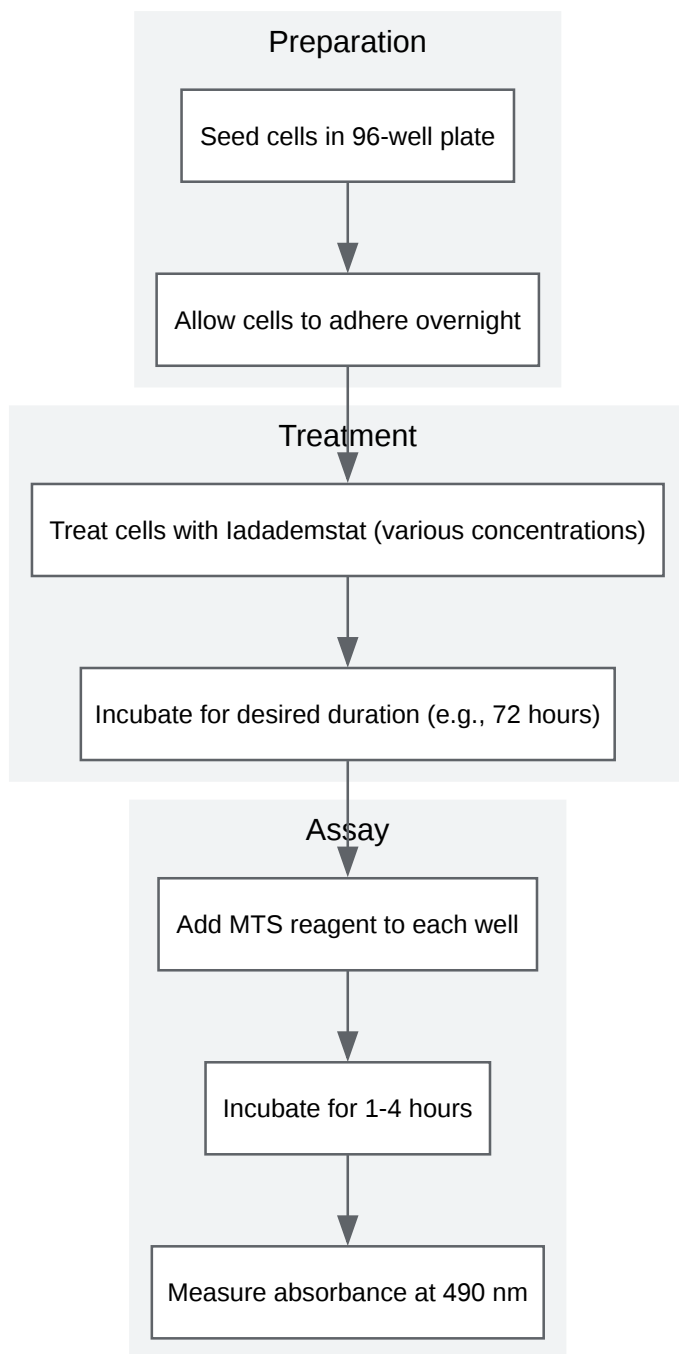
Iadademstat covalently binds to the flavin adenine dinucleotide (FAD) cofactor of LSD1, leading to its irreversible inactivation.[2][4] This inhibition results in the re-expression of silenced tumor suppressor genes and the induction of cellular differentiation. In acute myeloid leukemia (AML), Iadademstat has been shown to disrupt the interaction between LSD1 and GFI1, a key transcription factor, leading to the differentiation of leukemic blasts.[4][5] In small cell lung cancer (SCLC), it can interfere with the LSD1-INSM1 interaction, restoring NOTCH1 signaling and suppressing tumor growth.[3]

The inhibition of LSD1 by iadademstat modulates several key signaling pathways implicated in cancer, including the Wnt/ β -catenin, PI3K/AKT, and Notch pathways.

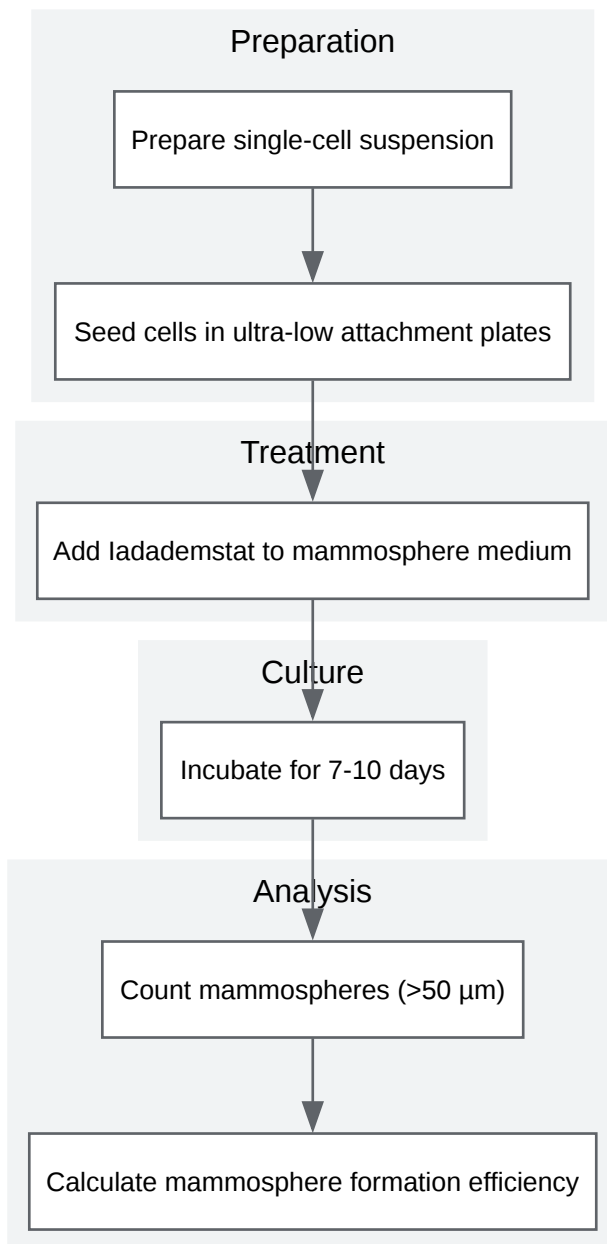
ladademstat's Impact on Key Oncogenic Signaling Pathways



Workflow for Cell Proliferation Assay (MTS)



Workflow for Mammosphere Formation Assay

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